

Application Notes: Assessing Mitochondrial Membrane Potential with Antitumor Agent-74

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Compound of Interest

Compound Name: Antitumor agent-74

Cat. No.: B12398464

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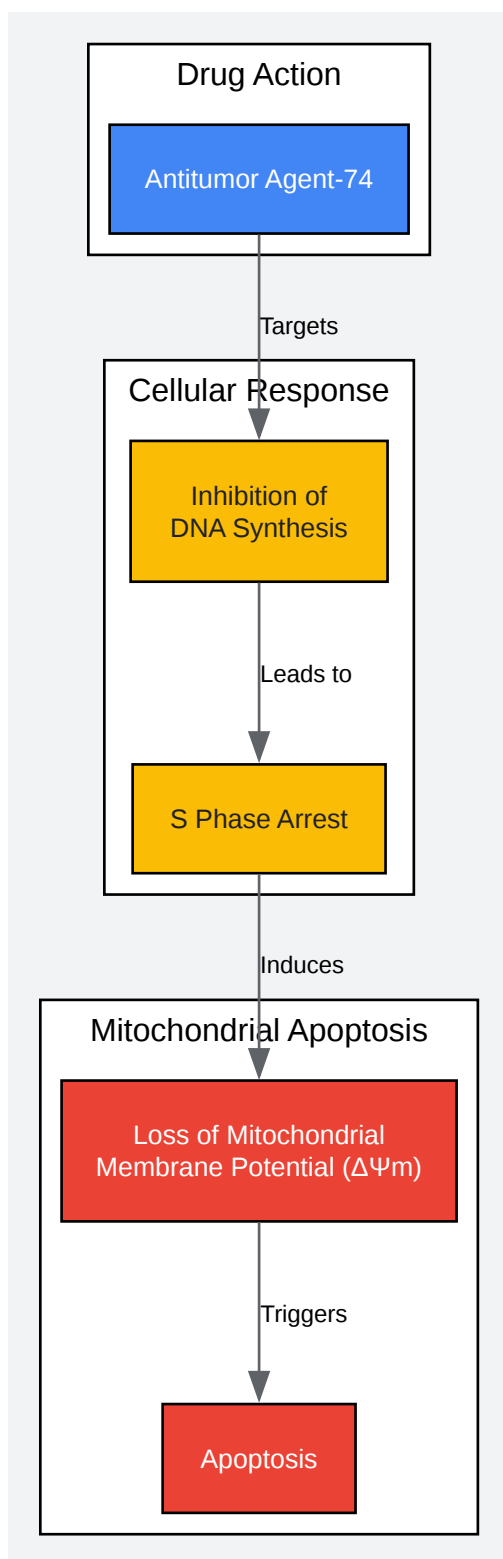
Introduction

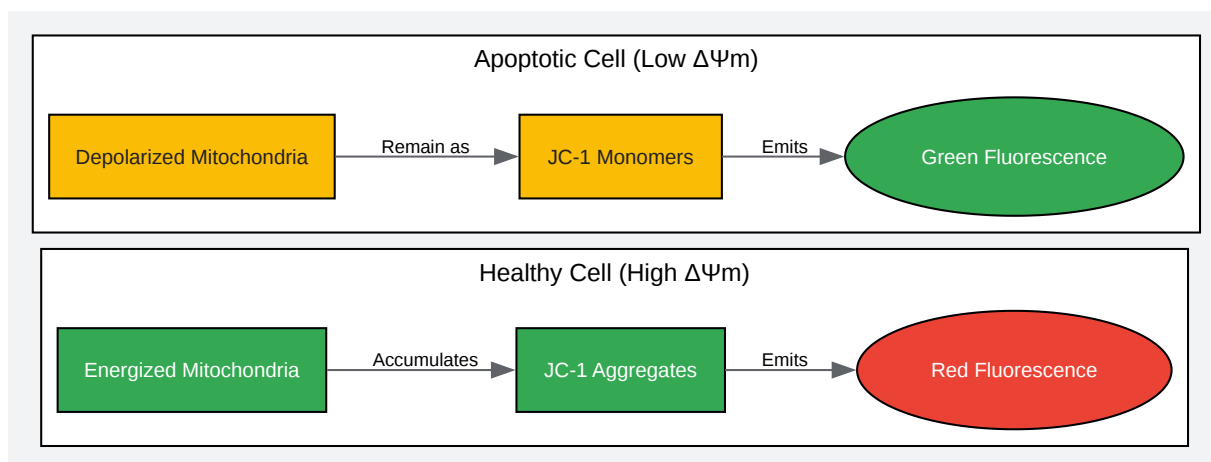
Antitumor agent-74, a quinoxaline derivative, has been identified as a compound with potent tumor-inhibiting efficacy[1]. Its mechanism of action involves the inhibition of DNA synthesis, leading to cell cycle arrest at the S phase and the induction of mitochondrial apoptosis[1]. A key indicator of mitochondrial-mediated apoptosis is the disruption of the mitochondrial membrane potential ($\Delta\Psi_m$)[2]. Monitoring $\Delta\Psi_m$ is therefore a critical step in elucidating the cytotoxic mechanism of **Antitumor agent-74** and similar therapeutic candidates.

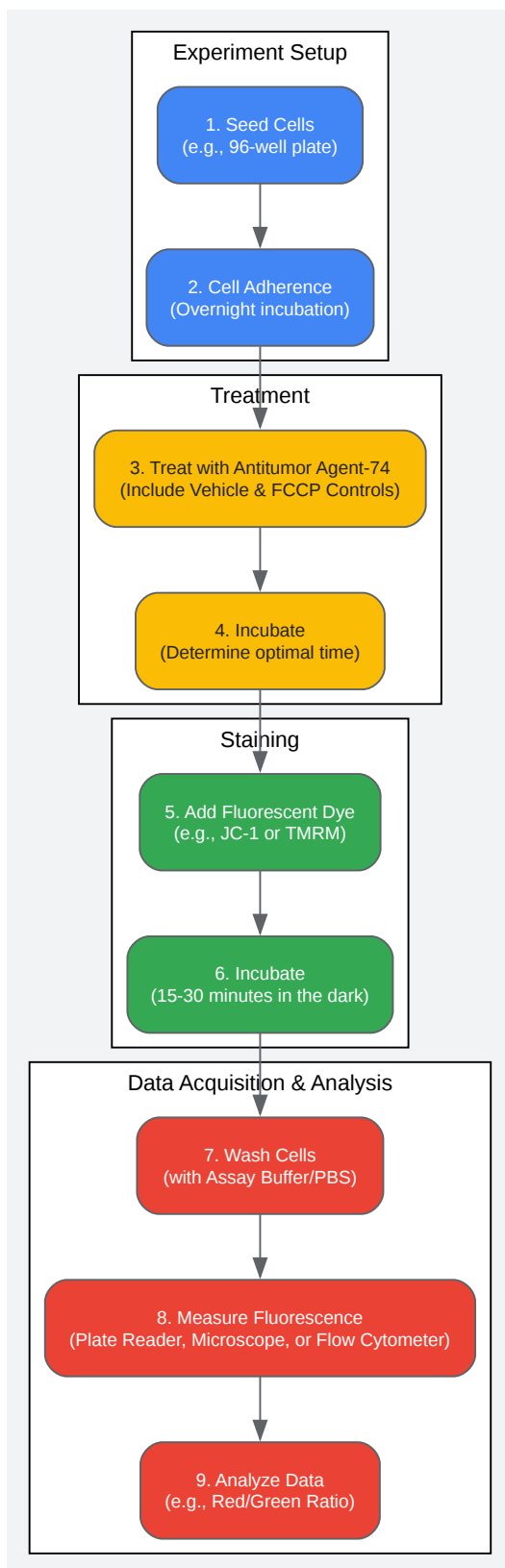
These application notes provide detailed protocols for assessing changes in mitochondrial membrane potential in cancer cells following treatment with **Antitumor agent-74**, utilizing common fluorescent probes.

Mechanism of Action of Antitumor Agent-74

Antitumor agent-74 exerts its anticancer effects through a multi-step process that culminates in programmed cell death. The agent primarily functions by inhibiting DNA synthesis, which subsequently causes the cell cycle to halt in the S phase. This disruption ultimately triggers the intrinsic apoptosis pathway, which is heavily dependent on mitochondrial function. A hallmark of this process is the depolarization of the mitochondrial membrane, a critical event that precedes the release of pro-apoptotic factors.







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References

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